

Analytical methods for 3-Cyano-5-methoxyisonicotinic acid characterization

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

Cat. No.: B1421137

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Application Note: Comprehensive Characterization of **3-Cyano-5-methoxyisonicotinic Acid**

Part 1: Executive Summary & Chemical Context

3-Cyano-5-methoxyisonicotinic acid (CAS: 1138444-09-3) is a highly functionalized pyridine derivative serving as a critical scaffold in the synthesis of kinase inhibitors and antitubercular agents.^[1] Its structure comprises a pyridine ring substituted with a carboxylic acid at position 4, a nitrile (cyano) group at position 3, and a methoxy group at position 5.

This unique substitution pattern presents specific analytical challenges:

- **Zwitterionic Potential:** The basic pyridine nitrogen and acidic carboxyl group necessitate careful pH control during chromatography.
- **Polymorphism Risk:** The planar aromatic system and hydrogen-bonding donors/acceptors increase the likelihood of multiple crystal forms.

- **Reactivity:** The nitrile group is susceptible to hydrolysis (to amide/acid) under forcing acidic/basic conditions, requiring gentle handling during sample preparation.

This guide provides a self-validating analytical framework, moving beyond simple "recipes" to explain the causality behind every parameter.

Part 2: Physicochemical Profiling (Pre-Method Development)

Before instrumental analysis, establish the physicochemical baseline to inform solvent and column selection.

Parameter	Value / Prediction	Analytical Implication
Molecular Formula		MW: 178.15 g/mol
pKa (Acid)	~3.5 (Carboxylic acid)	Mobile phase pH must be < 2.5 to keep acid protonated (neutral) for retention. [1]
pKa (Base)	~2.0 (Pyridine N)	The electron-withdrawing CN and OMe groups significantly reduce the basicity of the pyridine nitrogen.
LogP	~0.8 (Estimated)	Moderately polar; suitable for Reverse Phase (RP) HPLC but may require low organic start.
Solubility	DMSO (High), MeOH (Mod), Water (pH-dependent)	Use DMSO-d6 for NMR; use MeOH/Water mixtures for HPLC diluents. [1]

Part 3: Chromatographic Purity Assessment (HPLC-UV/MS)

Rationale: Standard C18 columns often fail to retain small, polar pyridine acids due to "dewetting" or ionic repulsion. We employ a Mixed-Mode or Robust C18 approach with pH

control to suppress ionization, ensuring the molecule interacts with the stationary phase in its neutral form.

Protocol 1: Reverse-Phase HPLC Method

- Column: Agilent Zorbax SB-C18 (StableBond), 150 x 4.6 mm, 3.5 μ m (or equivalent end-capped C18 stable at low pH).^[1]
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.0).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV at 254 nm (aromatic core) and 220 nm (cyano/carboxyl).
- Injection Volume: 5 μ L.
- Diluent: 50:50 Water:Acetonitrile.

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	5	Initial Hold (Equilibration)
2.0	5	Injection / Load
12.0	60	Linear Gradient (Elution of Main Peak)
15.0	90	Wash (Elute lipophilic dimers)
15.1	5	Re-equilibration

| 20.0 | 5 | End of Run |

Self-Validation Check:

- System Suitability: The tailing factor (T_f) must be < 1.5 . If $T_f > 1.5$, secondary interactions with silanols are occurring; add 5 mM Triethylamine (TEA) to the mobile phase or switch to a "Polar Embedded" C18 column.
- Critical Resolution: Ensure baseline separation between the main peak and the Amide Impurity (hydrolysis product), which typically elutes earlier due to increased polarity.

Part 4: Structural Elucidation (Spectroscopy)

Protocol 2: Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ is preferred over

due to the insolubility of the free acid in chloroform.

Expected Chemical Shifts (

¹H NMR, 400 MHz, DMSO-d₆):

- ~13.5 - 14.0 ppm (Broad s, 1H): Carboxylic acid proton (-COOH).^[1] Note: May be invisible if trace water is present.
- ~8.5 - 9.0 ppm (s, 1H): Pyridine ring proton at C2 (ortho to nitrogen).
- ~8.2 - 8.6 ppm (s, 1H): Pyridine ring proton at C6.
- ~3.9 - 4.0 ppm (s, 3H): Methoxy group (-OCH₃).^[1]

Diagnostic

¹³C Signals:

- Nitrile Carbon: Look for a sharp peak at ~115-117 ppm.^[1] This confirms the integrity of the cyano group.
- Carbonyl Carbon: ~165 ppm.

Protocol 3: Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI).^[2]
- Mode:
 - Negative Mode (ESI-): Preferred. The carboxylic acid deprotonates easily to form .
 - Positive Mode (ESI+): Possible due to pyridine nitrogen, forming .
- Fragmentation (MS/MS): Look for neutral loss of
(44 Da) from the acid or
(27 Da) from the nitrile.

Part 5: Solid-State Characterization

Drug development requires strict control over polymorphism.

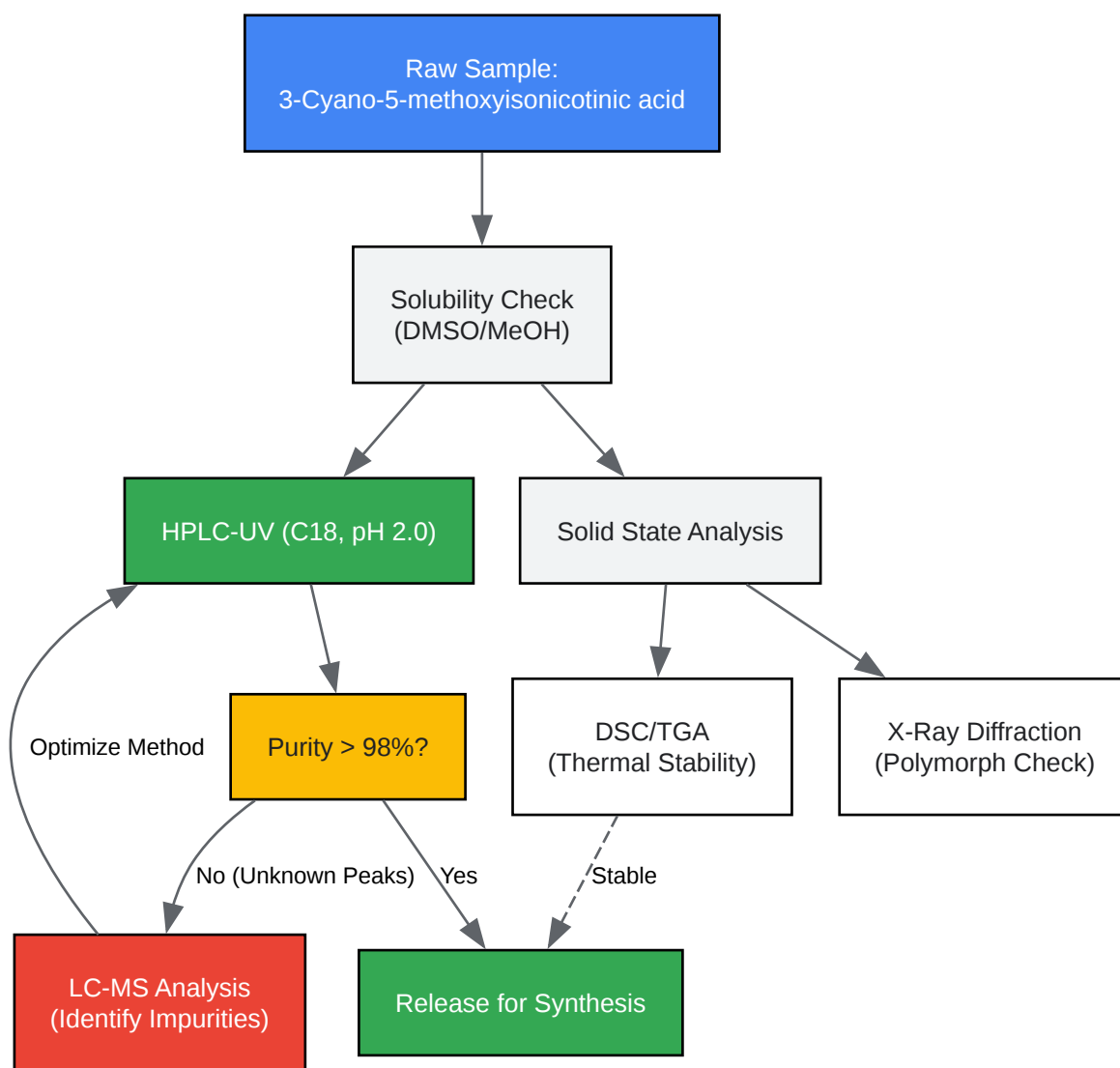
Protocol 4: Differential Scanning Calorimetry (DSC)

- Instrument: TA Instruments DSC2500 or equivalent.
- Pan: Tzero Aluminum Pan, crimped with pinhole.
- Ramp: 10°C/min from 30°C to 250°C.
- Nitrogen Purge: 50 mL/min.
- Analysis: Look for a sharp endothermic melting peak.
 - Caution: If an exotherm follows immediately (decomposition) or precedes (recrystallization), the material may be metastable.

- Decomposition: Nitrile-acids can decarboxylate at high temperatures.[1] If mass loss is observed in TGA at the melting point, the method is destructive.

Part 6: Visualizing the Analytical Workflow

The following diagram illustrates the decision matrix for impurity profiling and method validation.



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Caption: Analytical decision matrix ensuring purity and solid-state stability before release.

Part 7: Method Validation Strategy (ICH Q2)

To ensure the HPLC method is robust ("Trustworthiness"), perform the following stress tests:

- Acid/Base Hydrolysis: Reflux sample in 0.1 N HCl and 0.1 N NaOH for 1 hour.
 - Expectation: The nitrile group () will hydrolyze to the amide () and eventually the di-acid. Ensure the method resolves the parent peak from these specific degradation products.
- Oxidation: Treat with 3% .
 - Expectation: Pyridine N-oxide formation.[1] This is a highly polar species that should elute early (near the void volume).
- Photostability: Expose to UV light.
 - Expectation: Decarboxylation is possible.[3]

References

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